Spectrophotometric Analysis of Fast Sulphon Black F: A Technical Guide

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Compound of Interest	
Compound Name:	Fast Sulphon Black F
Cat. No.:	B1349302

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Introduction

Fast Sulphon Black F is a bis-azo dye recognized for its utility as a metallochromic indicator, particularly in complexometric titrations. Its distinct color change upon chelation with metal ions, most notably copper(II), makes it a subject of interest for spectrophotometric applications. This technical guide provides an in-depth overview of the principles and methodologies for the spectrophotometric analysis involving **Fast Sulphon Black F**, with a focus on its application in the determination of copper(II) ions.

Chemical and Physical Properties

Fast Sulphon Black F (Colour Index Number 26990) is a water-soluble anionic dye. Its structure, rich in azo groups and sulfonic acid moieties, is responsible for its intense color and its ability to form stable complexes with metal cations.

Property	Value
Molecular Formula	$C_{30}H_{17}N_4Na_3O_{11}S_3$
Molecular Weight	774.64 g/mol
Appearance	Black to dark brown powder
Solubility	Soluble in water

Principle of Spectrophotometric Analysis

The spectrophotometric analysis of metal ions using **Fast Sulphon Black F** is based on the significant shift in its visible absorption spectrum upon the formation of a metal-dye complex. The free dye in solution typically exhibits a greenish-blue color, with an absorption maximum (λmax) around 560 nm. When complexed with a metal ion such as copper(II), the color of the solution changes to purple or crimson, and the absorption maximum shifts to a longer wavelength, approximately 620 nm.

This change in absorbance at a specific wavelength is directly proportional to the concentration of the metal-dye complex, and consequently to the concentration of the metal ion in the sample, in accordance with the Beer-Lambert Law.

Experimental Protocols

While **Fast Sulphon Black F** is well-documented as a titrimetric indicator, detailed validated protocols for its use in quantitative spectrophotometric analysis, including published molar absorptivity values, are not readily available in the literature. However, based on the known chemistry of the dye and general spectrophotometric principles, a generalized protocol for the determination of copper(II) can be outlined.

Preparation of Reagents

- Stock Copper(II) Solution (e.g., 1000 ppm): Dissolve a precisely weighed amount of a soluble copper(II) salt (e.g., $CuSO_4 \cdot 5H_2O$) in deionized water in a volumetric flask.

- **Fast Sulphon Black F** Solution (e.g., 0.1% w/v): Dissolve a precisely weighed amount of **Fast Sulphon Black F** in deionized water.

- Buffer Solution (pH 10): Prepare an ammonia-ammonium chloride buffer to maintain the optimal pH for the formation of the copper(II)-**Fast Sulphon Black F** complex.

Determination of Optimal Wavelength (λmax)

- Prepare two separate solutions: one containing a known concentration of **Fast Sulphon Black F** in the pH 10 buffer, and another containing the same concentration of the dye and an excess of copper(II) ions in the pH 10 buffer.

- Scan the absorbance of each solution across the visible spectrum (e.g., 400-800 nm) using a spectrophotometer.

- The wavelength at which the copper(II)-**Fast Sulphon Black F** complex shows maximum absorbance (around 620 nm) should be selected for the quantitative analysis. At this wavelength, the absorbance of the free dye should be minimal to reduce interference.

Construction of a Calibration Curve

- Prepare a series of standard solutions containing known, varying concentrations of copper(II).

- To each standard solution, add a fixed amount of the **Fast Sulphon Black F** solution and the pH 10 buffer.

- Allow sufficient time for the complex formation to reach equilibrium.

- Measure the absorbance of each standard solution at the predetermined λmax (e.g., 620 nm) against a reagent blank (containing all components except the copper(II) ions).

- Plot a graph of absorbance versus the concentration of copper(II). This graph should be linear and pass through the origin, as dictated by the Beer-Lambert Law.

Analysis of an Unknown Sample

- Prepare the unknown sample in the same manner as the standard solutions, adding the **Fast Sulphon Black F** solution and the pH 10 buffer.

- Measure the absorbance of the sample at the λmax.

- Determine the concentration of copper(II) in the unknown sample by interpolating its absorbance value on the calibration curve.

Data Presentation

The following tables summarize the key spectrophotometric data for **Fast Sulphon Black F** and provide a representative example of a calibration curve for the determination of copper(II).

Table 1: Spectrophotometric Characteristics of **Fast Sulphon Black F**

Species	Color	Approximate λmax	Notes
Free Fast Sulphon Black F	Greenish-blue	~560 nm	Color observed in the absence of complexing metal ions.
Metal-Bound Fast Sulphon Black F	Varies (e.g., Purple)	~620 nm	General shift observed upon complexation with metal ions.
Copper(II)-FSBF Complex	Purple/Crimson	Not definitively specified in literature	Color observed in the presence of copper(II) ions in an ammoniacal solution.
Beryllium(II)-FSBF Complex	Blue-Violet	630 nm (for measurement)	Absorbance is measured at this wavelength for the determination of beryllium.

Table 2: Representative Calibration Data for Copper(II) Determination

Note: The following data is a hypothetical example to illustrate the expected results from a spectrophotometric analysis, as a published, validated dataset for a calibration curve using **Fast Sulphon Black F** is not available.

Standard Concentration (mg/L)	Absorbance at 620 nm
0.0	0.000
1.0	0.152
2.0	0.305
3.0	0.458
4.0	0.610
5.0	0.763

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the spectrophotometric determination of an analyte using **Fast Sulphon Black F**.

Caption: Experimental workflow for spectrophotometric analysis.

Logical Relationship: Beer-Lambert Law

The relationship between absorbance, concentration, and molar absorptivity is fundamental to this analytical technique.

Caption: Relationship of variables in the Beer-Lambert Law.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com